

Application Notes and Protocols: LEM-14-1189 in High-Throughput Screening

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Compound of Interest

Compound Name: LEM-14-1189

Cat. No.: B11932998

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Introduction

LEM-14-1189 has been identified as a valuable chemical probe for studying the biological functions of the Nuclear Receptor Binding SET Domain (NSD) family of histone methyltransferases. As a derivative of the NSD2 inhibitor LEM-14, **LEM-14-1189** exhibits differential inhibitory activity across the NSD family, making it a crucial tool for dissecting the specific roles of these enzymes in health and disease, particularly in the context of cancers such as multiple myeloma.[1] High-throughput screening (HTS) assays are essential for the discovery and characterization of small molecule modulators of enzyme activity. These application notes provide detailed protocols for the use of **LEM-14-1189** in HTS assays to identify and characterize inhibitors of NSD family members.

Data Presentation

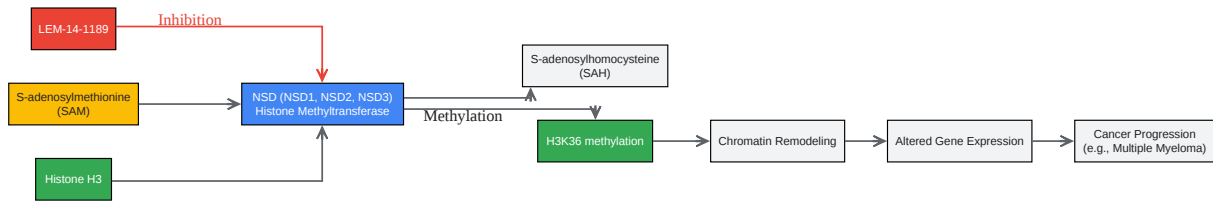
The inhibitory activity of **LEM-14-1189** against human NSD1, NSD2, and NSD3 has been determined through in vitro assays. The half-maximal inhibitory concentration (IC50) values are summarized in the table below, providing a clear comparison of its potency against these related enzymes.

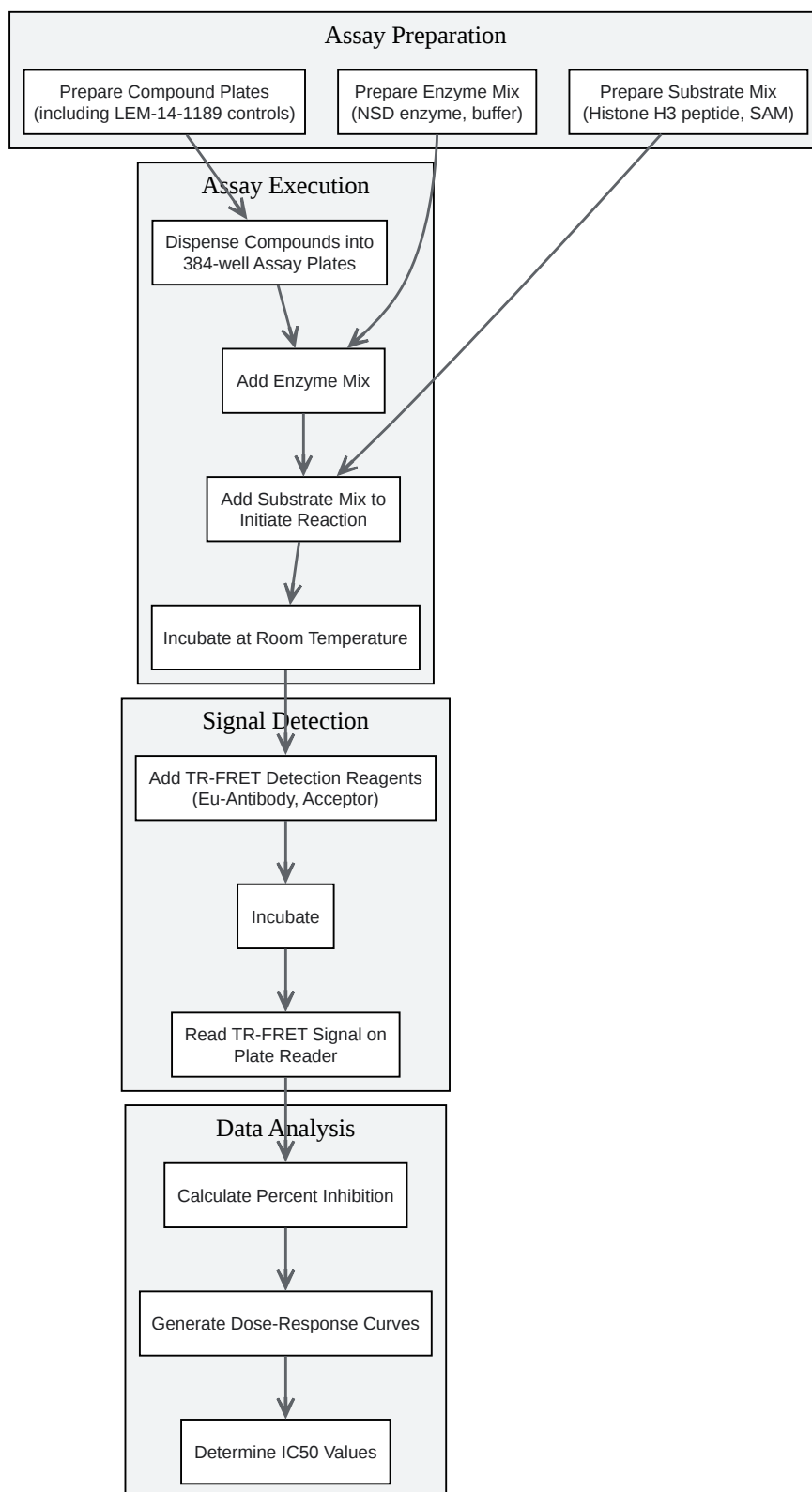
Target Enzyme	IC50 (μM)
NSD1	418
NSD2	111
NSD3	60

Table 1: In vitro inhibitory activity of **LEM-14-1189** against NSD family histone methyltransferases.[1]

Signaling Pathway

LEM-14-1189 exerts its effects by inhibiting the catalytic activity of NSD histone methyltransferases. These enzymes are responsible for the methylation of histone H3 at lysine 36 (H3K36), a key epigenetic mark involved in transcriptional regulation. By inhibiting NSD enzymes, **LEM-14-1189** can modulate gene expression pathways implicated in cancer development and progression.





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References

- 1. High-throughput screening with nucleosome substrate identifies small-molecule inhibitors of the human histone lysine methyltransferase NSD2 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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